

Application Notes and Protocols for Assessing D-Psicose Effects on Lipid Metabolism

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Compound of Interest

Compound Name: *D-Psicose-d*

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These application notes and protocols provide a comprehensive guide to understanding and evaluating the effects of the rare sugar D-Psicose (also known as D-allulose) on lipid metabolism. D-Psicose has garnered significant interest for its potential to mitigate dyslipidemia and obesity.

Application Notes

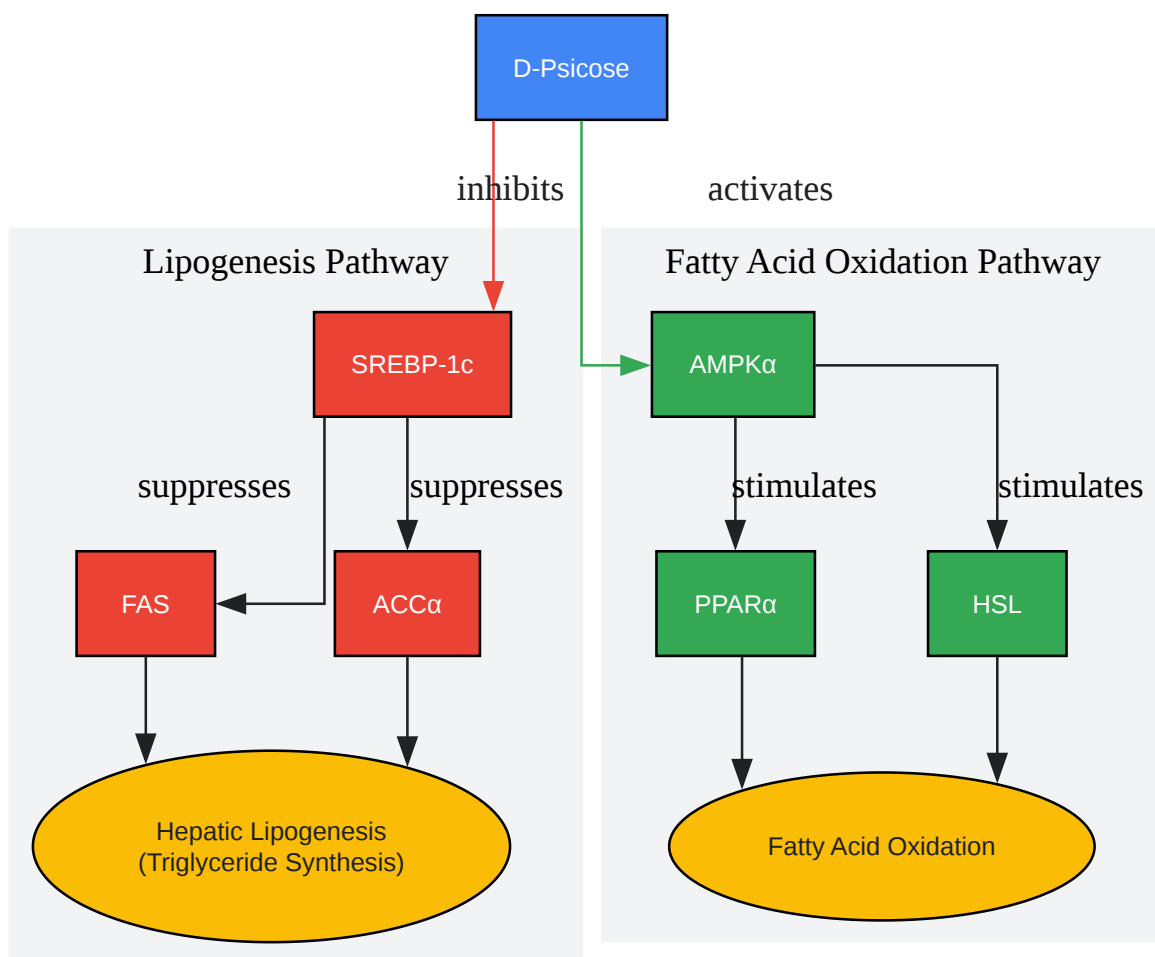
D-Psicose, a C-3 epimer of D-fructose, is a low-calorie sugar substitute that has demonstrated beneficial effects on lipid metabolism.^{[1][2][3][4]} It is not significantly metabolized in the body and has been shown to reduce body weight, adipose tissue mass, and improve lipid profiles in various animal models.^{[2][5][6]} The primary mechanisms of action involve the suppression of hepatic lipogenesis and the enhancement of fatty acid oxidation.^{[1][3][4]}

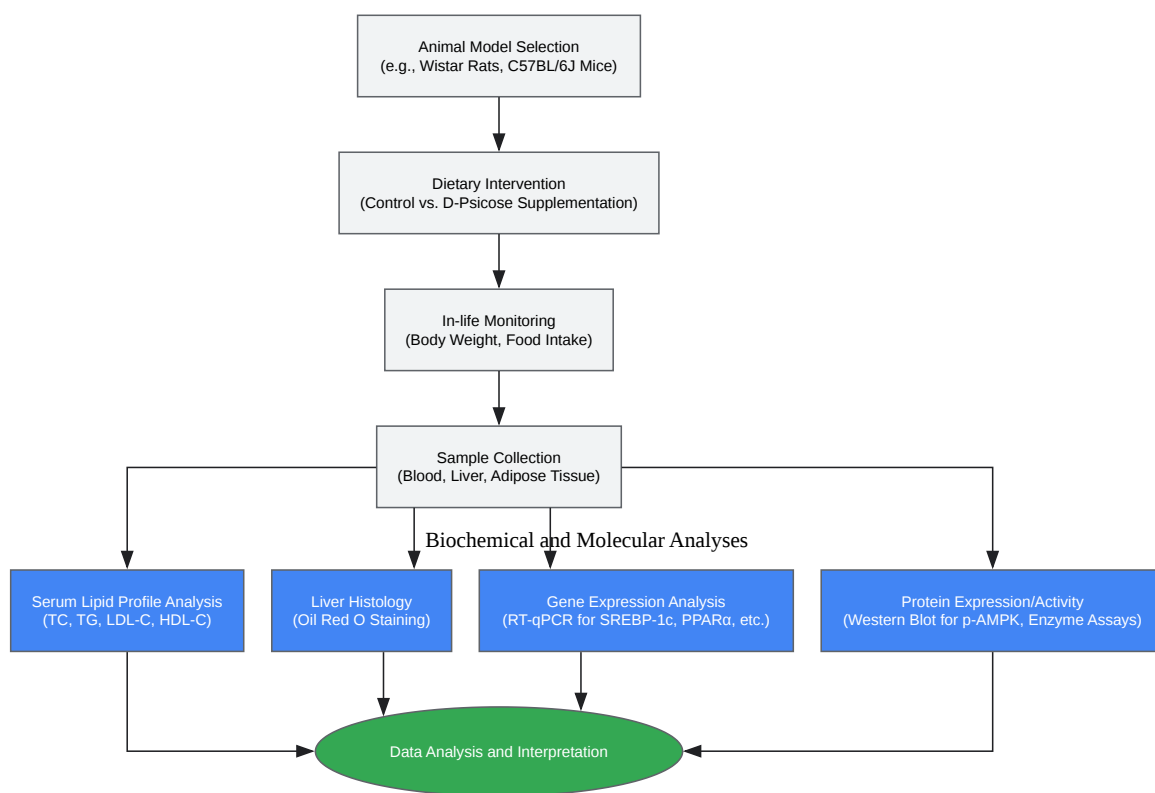
Key molecular targets of D-Psicose include the downregulation of lipogenic genes such as Sterol Regulatory Element-Binding Protein-1c (SREBP-1c), Fatty Acid Synthase (FAS), and Acetyl-CoA Carboxylase alpha (ACCα).^{[1][3]} Concurrently, D-Psicose upregulates genes involved in fatty acid oxidation, including AMP-activated protein kinase alpha (AMPKα), Peroxisome Proliferator-Activated Receptor alpha (PPARα), and Hormone-Sensitive Lipase (HSL).^{[1][3]} These actions collectively lead to reduced fat accumulation and an improved metabolic profile.

Summary of D-Psicose Effects on Lipid Metabolism

Parameter	Effect of D-Psicose Administration	Animal Model	Reference
Body Weight	Significantly Lower	Sprague-Dawley Rats	[2] [5]
Sustained Weight Gain (Lower than Control)	C57BL/6J db/db Mice	[6]	
Abdominal Adipose Tissue Weight	Significantly Lower	Wistar Rats	[4]
Serum Triglycerides	No Significant Change	C57BL/6J db/db Mice	[6]
Hepatic Triglycerides	Significantly Lower	C57BL/6J db/db Mice	[6]
Hepatic Total Cholesterol	Significantly Lower	C57BL/6J db/db Mice	[6]
LDL-Cholesterol/HDL-Cholesterol Ratio	Ameliorated	C57BL/6J db/db Mice	[6]
Serum Insulin	Significantly Lower	Sprague-Dawley Rats	[2] [5]
Serum Leptin	Significantly Lower	Sprague-Dawley Rats	[2] [5]
Hepatic Lipogenic Enzyme Activity	Significantly Lower	Sprague-Dawley Rats	[2] [4]
Fatty Acid Oxidation	Enhanced	Sprague-Dawley Rats	[2] [5]

Signaling Pathways and Experimental Workflow





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